

# Solubility and Handling from a Commercial Supplier

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## Compound Focus: Pomiferin

CAS No.: 572-03-2

Cat. No.: S540003

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One supplier lists the following practical information for research-grade **Pomiferin**, though independent verification is recommended [1].

| Property            | Specification / Value  |
|---------------------|--|
| Molecular Weight    | 420.45 [1]   |
| CAS No.             | 572-03-2 [1]   |
| Purity              | 98.98% [1]   |
| Recommended Solvent | DMSO [1]   |
| Solubility in DMSO  | 8.5 mg/mL (20.22 mM). Requires ultrasonic dispersion and warming [1] |
| Solution Storage    | -80°C for 6 months; -20°C for 1 month (solution is hygroscopic) [1]  |

## Detailed Experimental Protocols

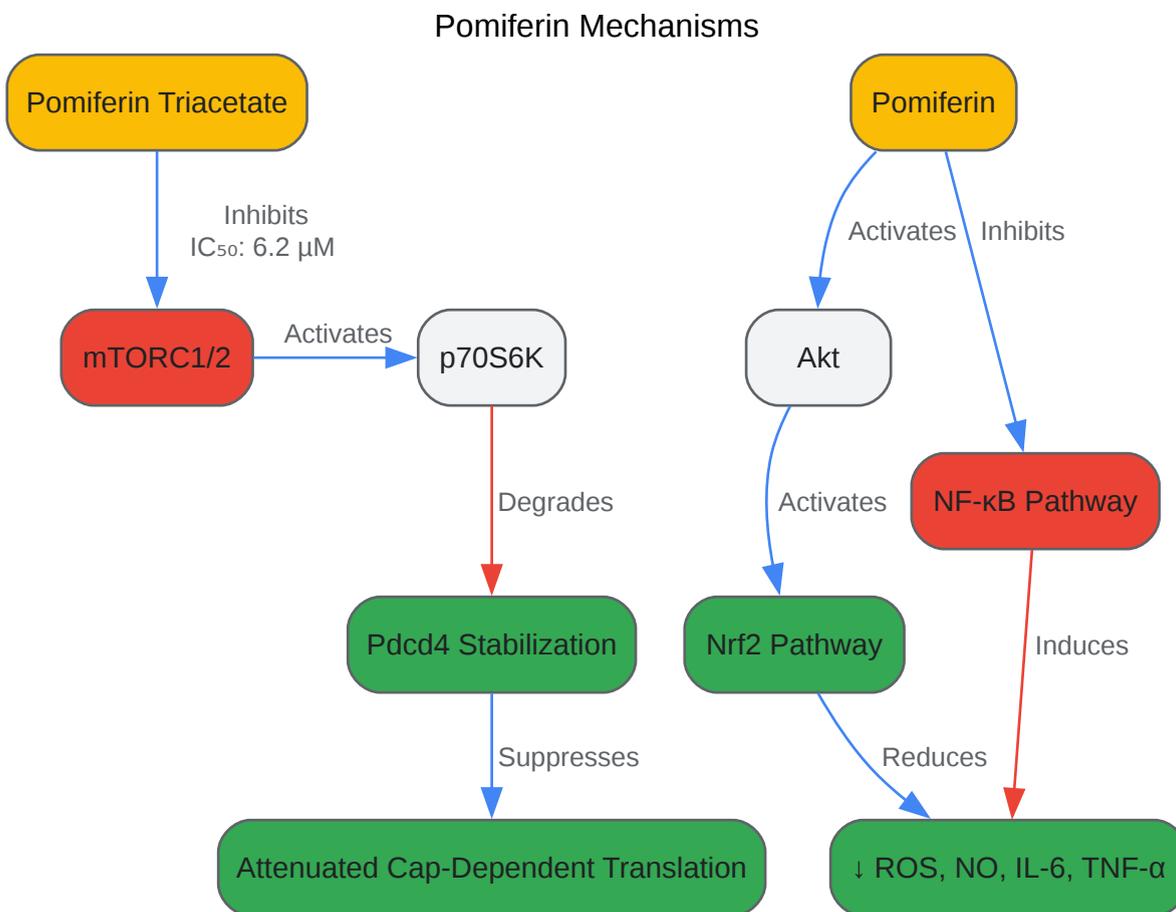
The following table summarizes key experimental methodologies used in **Pomiferin** research.

| Experiment / Assay               | Cell Lines / System                                       | Key Protocol Details   | Citation |
|----------------------------------|---|--|----------|
| Cell Viability (MTT Assay)       | Various human tumor cell lines (e.g., HCT-15, MDA-MB-231) | Cells are seeded, treated, then incubated with MTT. Formazan crystals are dissolved in DMSO, and absorbance is measured [1].                 |          |
| Cell Viability (Resazurin Assay) | Neuroblastoma (CHLA15, LAN5)                              | Cells treated with Pomiferin for 24h, then incubated with resazurin. Fluorescence/absorbance is measured [2].                                |          |
| Cell Viability (CCK-8 Assay)     | BV2 microglial cells                                      | Cells treated with Pomiferin and LPS. CCK-8 reagent is added, incubated, and absorbance is measured at 450nm [3].                            |          |
| Cytotoxicity (LDH Assay)         | BV2 microglial cells                                      | Cells treated in incomplete culture medium. LDH release into supernatant is measured using a detection kit [3].                              |          |
| Apoptosis (Flow Cytometry)       | Neuroblastoma (CHLA15, LAN5)                              | Uses Apotracker Green and Zombie Violet staining after 24h Pomiferin treatment. Validated with pan-caspase inhibitor Q-VD-OPh [2].           |          |
| Caspase 3/7 Activity             | Neuroblastoma (CHLA15, LAN5)                              | Caspase activity is measured using a commercial assay kit following manufacturer's protocol [2].   |          |
| mTOR Kinase Inhibition           | <i>In vitro</i> assay                                     | mTOR inhibition is measured using a commercial K-LISA mTOR activity kit, following the manufacturer's protocol [4].                          |          |
| Lipid Peroxidation (Ferroptosis) | Neuroblastoma (CHLA15, LAN5)                              | Measured using BODIPY 581/591 C11 staining reagent. Fluorescence shift indicates lipid peroxidation [2].                                     |          |
| Western Blot Analysis            | Various (e.g., HEK293, MCF7, neuroblastoma)               | Standard protocol: cells lysed, proteins separated via SDS-PAGE, transferred to membrane, and detected with specific antibodies [4] [3] [2]. |          |

| Experiment / Assay    | Cell Lines / System  | Key Protocol Details   | Citation |
|-----------------------|----------------------|--|----------|
| RNA Extraction & qPCR | BV2 microglial cells | RNA extracted with Trizol, reverse-transcribed to cDNA, and mRNA levels measured with SYBR Green RT-PCR [3]. |          |

## Signaling Pathways and Mechanisms of Action

Research indicates **Pomiferin** modulates multiple cellular pathways. The diagram below summarizes its role in the PI3K-Akt-mTOR pathway and neuroinflammation.



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**Pomiferin** modulates key cellular pathways, inhibiting mTOR to affect translation and targeting inflammation via Akt/Nrf2 and NF- $\kappa$ B [4] [3].

## Key Biological Activities Summary

**Pomiferin** exhibits a range of potent biological activities, as summarized below.

| Activity / Effect       | Experimental Context                             | Key Findings / Metrics  |
|-------------------------|--|---|
| HDAC & mTOR Inhibition  | <i>In vitro</i> enzymatic and cellular assays    | HDAC IC <sub>50</sub> : 1.05 $\mu$ M; mTOR IC <sub>50</sub> : 6.2 $\mu$ M; stabilizes tumor suppressor Pdcd4 [1] [4]. |
| Anticancer Effects      | Neuroblastoma, renal, colon, breast, etc.        | Induces apoptosis, ferroptosis, and impairs autophagy; synergizes with conventional chemo drugs [2].                  |
| Antineuroinflammatory   | BV2 microglial cells, LPS-induced model          | Reduces ROS, NO, IL-6, TNF- $\alpha$ ; acts via Akt/Nrf2 activation and NF- $\kappa$ B inhibition [3].                |
| Antioxidant & Skin Care | Human dermal fibroblasts, ex vivo hair follicles | Stimulates extracellular matrix proteins (collagen, elastin, fibrillin) [5].  |

## Research Gaps and Future Directions

The available literature has clear gaps regarding **Pomiferin**'s physicochemical properties. A comprehensive whitepaper would require data on:

- **Solubility:** Systematic profiling in pharmaceutically relevant solvents (e.g., water, PBS, ethanol, PEG).
- **Stability:** Detailed studies under various conditions (pH, temperature, light) and in biological matrices.
- **Solution Kinetics:** Long-term stability of stock and working solutions across different solvents.
- **Formulation:** Pre-formulation data for *in vivo* studies, such as compatibility with surfactants.

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## References

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